

# 2-Menthene chemical and physical properties

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## Compound of Interest

Compound Name: 2-Menthene

Cat. No.: B1252811

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An In-depth Technical Guide to the Chemical and Physical Properties of **2-Menthene**

## Introduction

**2-Menthene**, a monoterpene hydrocarbon, is a significant organic compound belonging to the class of menthane monoterpenoids. It is characterized by a cyclohexane ring substituted with a methyl group and an isopropyl group. As an unsaturated hydrocarbon, its chemistry is dominated by the reactivity of its carbon-carbon double bond. This guide provides a comprehensive overview of the chemical and physical properties of **2-Menthene**, along with detailed experimental protocols and reaction pathways relevant to researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental properties of **2-Menthene** are summarized below. These properties are crucial for its handling, application in synthesis, and for analytical characterization. Data has been aggregated from various chemical databases.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	138.25 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	5256-65-5 (for p-Mentha-2-ene)	<a href="#">[1]</a>
Density	0.821 g/cm <sup>3</sup>	<a href="#">[4]</a>
Boiling Point	173.3 °C at 760 mmHg	<a href="#">[4]</a>
Refractive Index	1.457	<a href="#">[4]</a>
Flash Point	45.4 °C	<a href="#">[4]</a>
Vapor Pressure	1.7 mmHg at 25 °C	<a href="#">[4]</a>
Water Solubility	0.004 g/L (Predicted)	
LogP (Octanol/Water Partition Coefficient)	4.33 (Predicted)	

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **2-Menthene**. The following table summarizes key gas chromatography retention indices, which are indicative of its behavior in analytical separations.

Spectroscopic Parameter	Value	Conditions
Kovats Retention Index (non-polar column)	981.9	Column: SE-30, Temperature: 80 °C
Kovats Retention Index (non-polar column)	978.2	Column: Squalane, Temperature: 80 °C
Kovats Retention Index (polar column)	1078	Column: PEG-20M, Temperature: 80 °C
Normal Alkane Retention Index	976	Column: OV-101, Temperature Ramp: 50-230 °C at 3 K/min

(Data sourced from the NIST WebBook)[\[2\]](#)

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Menthene** are critical for reproducible research.

### Protocol 1: Synthesis of 2-Menthene via Dehydration of Menthol

This experiment describes an E1 elimination reaction to synthesize a mixture of menthenes from menthol using an acid catalyst.[\[5\]](#)

Objective: To synthesize menthene from menthol via acid-catalyzed dehydration and to characterize the products.[\[5\]](#)

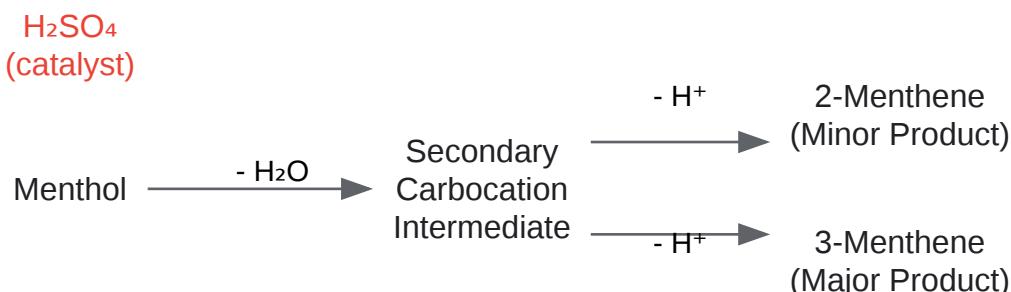
#### Materials:

- Menthol
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or Phosphoric Acid ( $\text{H}_3\text{PO}_4$ )
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution, saturated
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Distillation apparatus
- Separatory funnel

#### Methodology:

- Reaction Setup: In a round-bottomed flask, place menthol and a catalytic amount of concentrated sulfuric acid or phosphoric acid.
- Heating: Heat the mixture to the appropriate temperature to facilitate dehydration. The reaction is an equilibrium, and removing the product as it forms will shift the equilibrium towards the products, according to Le Chatelier's principle.[\[5\]](#)

- Distillation: The menthene products are more volatile than the menthol reactant. Set up a fractional distillation apparatus to collect the alkene products as they are formed.
- Workup:
  - Wash the collected distillate with a saturated sodium bicarbonate solution to neutralize any remaining acid.
  - Perform a subsequent wash with water.
  - Dry the organic layer over anhydrous sodium sulfate.
- Purification and Analysis:
  - Perform a final simple distillation to purify the menthene mixture.
  - Analyze the product mixture using gas chromatography (GC) to determine the relative amounts of **2-menthene** and 3-menthene formed.

 $\text{H}_2\text{O}$ [Click to download full resolution via product page](#)

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